

In-Depth Technical Guide on the Biological Activity of Novel Phosphoropiperididate Compounds

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Compound of Interest

Compound Name: *Phosphoropiperididate*

Cat. No.: *B15492736*

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This technical guide provides a comprehensive overview of the biological activity of novel **phosphoropiperididate** compounds, a class of organophosphorus molecules incorporating a piperidine moiety. This document details their potential as therapeutic agents, focusing on their anticancer properties, mechanisms of action, and the experimental methodologies used for their evaluation.

Introduction to Phosphoropiperididates

Phosphoropiperididates are a unique class of compounds characterized by a phosphorus atom bonded to a piperidine ring, often as part of a phosphoramidate or similar linkage. The piperidine ring is a prevalent scaffold in medicinal chemistry, known to impart favorable pharmacokinetic properties to drug candidates. Its combination with a phosphate group offers the potential for novel biological activities, particularly in the realm of anticancer and enzyme-inhibiting agents. Research in this area explores how the unique structural features of **phosphoropiperididates** can be harnessed to develop targeted therapies.

Anticancer Activity of Piperidine-Containing Compounds

While specific data on "**phosphoropiperididate**" compounds is limited in publicly available research, the broader class of piperidine derivatives has demonstrated significant potential in cancer therapy. The piperidine moiety is a key component in numerous anticancer agents. Studies on various piperidine-containing molecules have revealed their ability to induce apoptosis and inhibit cancer cell proliferation across a range of cell lines.

Quantitative Cytotoxicity Data

The following table summarizes the growth inhibitory (GI50) values for a series of 25 functionalized piperidine derivatives against various human cancer cell lines, demonstrating the potent anticancer activity within this class of compounds.

Comp ound	U251 (CNS)	MCF7 (Breast)	NCI/A DR- RES (Ovarian)	NCI- H460 (Lung)	HT29 (Colon)	PC-3 (Prostate)	HaCaT (Normal)	Selecti vity Index (PC-3)
1	>100	>100	>100	89.1	>100	6.3	>250	>39.7
2	87.1	79.4	63.1	56.2	89.1	25.1	>250	>10.0
3	>100	>100	>100	>100	>100	19.9	>250	>12.6
7	>100	>100	>100	>100	>100	22.4	>250	>11.2
10	70.8	63.1	50.1	44.7	79.4	17.8	>250	>14.0
16	>100	>100	>100	>100	>100	25.0	>250	>10.0
21	>100	>100	>100	>100	>100	12.6	>250	>19.8
22	>100	>100	>100	>100	>100	15.8	>250	>15.8
25	93.3	81.3	70.8	63.1	91.2	6.4	>250	>39.1
DOX	0.03	0.05	0.45	0.04	0.22	0.10	0.08	0.8

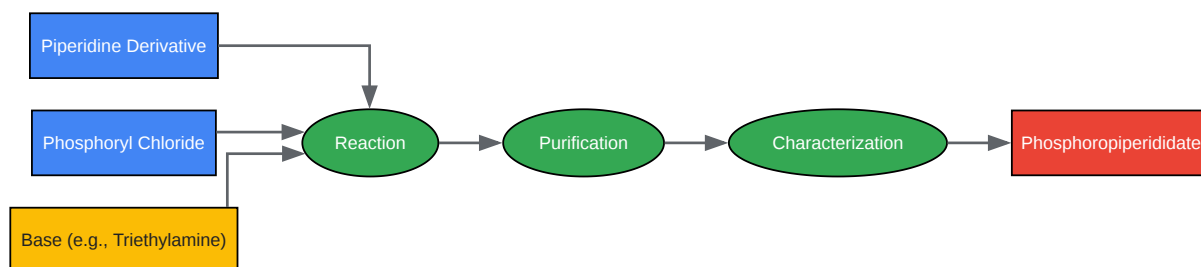
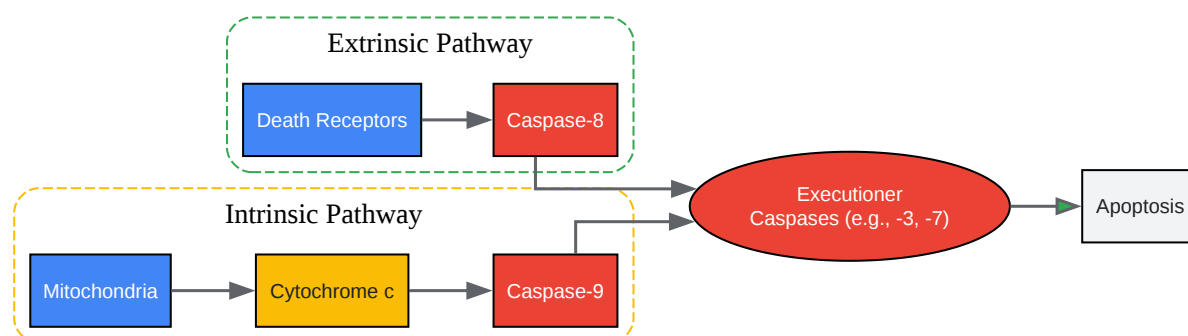
GI50 values are in $\mu\text{g/mL}$. DOX (Doxorubicin) is a reference drug. Data extracted from a study on highly functionalized piperidines.[1]

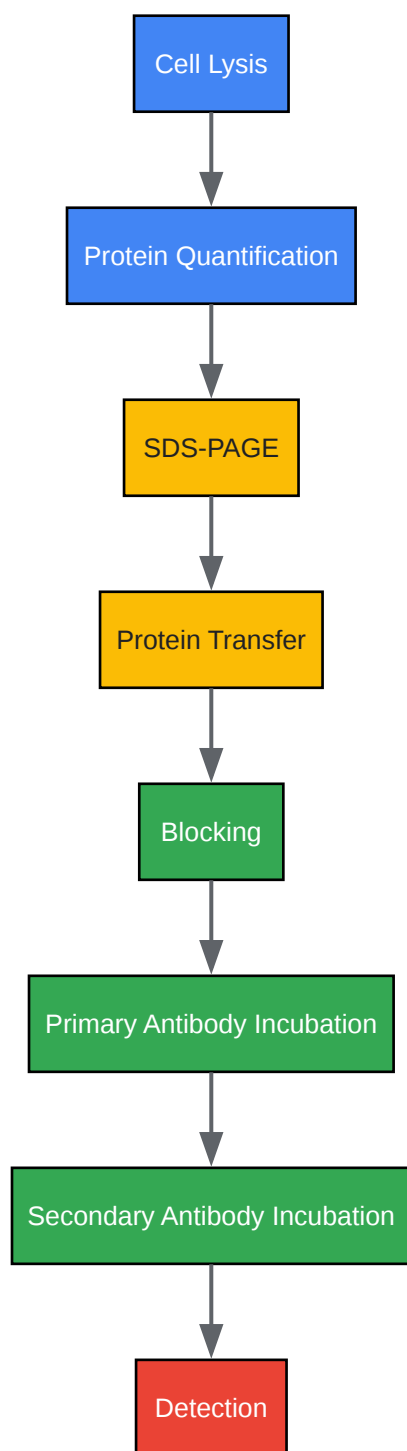
Mechanism of Action: Induction of Apoptosis

Organophosphorus compounds, the broader class to which **phosphoropiperididates** belong, are known to induce apoptosis, or programmed cell death, in cancer cells.[2] The apoptotic process is a critical target in cancer therapy, and its induction is a key mechanism for many successful chemotherapeutic agents. The MAPK signaling pathways, which regulate cell growth, differentiation, and apoptosis, are often modulated by organophosphorus compounds. [3]

Key Apoptotic Pathways

The induction of apoptosis by piperidine-containing compounds can occur through various signaling cascades, often involving the activation of caspases, a family of proteases that execute the apoptotic program.





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